Technical Guide: Dihexadecyl Ether-Linked Lipids in LNP Formulation

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Compound of Interest

Compound Name:	*Dihexadecyl ether*
CAS No.:	*4113-12-6*
Cat. No.:	*B1581077*

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Executive Summary: The "Ether" Advantage

In the hierarchy of LNP components, the "helper" or structural lipid (typically DSPC) dictates particle morphology and stability. However, the ester bonds in DSPC are susceptible to hydrolysis by intracellular lipases and pH extremes, leading to premature payload release or shelf-life instability.

Dihexadecyl ether-based lipids (DHPC) replace these labile ester bonds with chemically inert ether linkages.

- Mechanism: The ether bond (

) is non-hydrolyzable, rendering the lipid backbone immune to phospholipase A1/A2 activity and acid-catalyzed degradation.

- Outcome: Enhanced in vivo circulation time, superior storage stability (liquid or lyophilized), and the induction of a unique interdigitated gel phase (

) that tightens membrane packing beyond what is possible with ester lipids.

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Chemical Basis & Material Science

Structure-Function Analysis

The transition from DSPC to DHPC involves a subtle but critical atomic substitution.

Feature	DSPC (Standard)	Dihexadecyl Ether Lipid (DHPC)
Linkage	Ester ( )	Ether ( )
Chemical Stability	Susceptible to hydrolysis (pH, Lipases)	Inert (Resistant to acid/base/enzymes)
Phase Behavior	Tilted Gel Phase ( )	Interdigitated Gel Phase ( )
Transition Temp ( )	~55°C	~48–55°C (Hydration dependent)
Membrane Thickness	Thicker (~4.5 nm)	Thinner (~3.5 nm) due to interdigitation
Permeability	Moderate	Low (Tighter packing)

The Interdigitated Phase ( )

Unlike DSPC, which forms a tilted bilayer, the **dihexadecyl ether** chains in DHPC often slide between each other (interdigitate) in the gel phase.[1] This creates a hyper-rigid, thin membrane that is exceptionally resistant to leakage until the phase transition temperature is reached. This property is exploitable for "triggered release" strategies—the particle remains sealed at 37°C but can be designed to release cargo upon interacting with the endosomal membrane lipids which disrupt this packing.

Experimental Protocol: Formulation Strategy

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Critical Causality: Because **Dihexadecyl ether** lipids have a high phase transition temperature (

) and form rigid crystalline structures, standard room-temperature microfluidic mixing will fail, resulting in heterogeneous aggregates or precipitate. The entire process must be thermally controlled above the

.

Materials[3][4][5]

- Ionizable Lipid: (e.g., SM-102 or ALC-0315)
- Structural Lipid:1,2-Di-O-hexadecyl-sn-glycero-3-phosphocholine (DHPC) (High Purity >99%)
- Cholesterol: (Standard grade)
- PEG-Lipid: (e.g., PEG2000-DMG)
- Payload: mRNA (in Citrate/Acetate buffer, pH 4.0)
- Solvent: Ethanol (anhydrous)

Step-by-Step Manufacturing Workflow

Step 1: Lipid Solubilization (Thermal Conditioning)

- Prepare a stock solution of DHPC in ethanol.
- Action: Heat the ethanol to 60°C (5°C above

) before adding the lipid.
- Reasoning: DHPC is waxy and poorly soluble in cold ethanol. Pre-heating ensures complete dissolution into monomers, preventing "seed" crystal formation that would destabilize the LNP.

Step 2: Microfluidic Mixing (Hot-Start Method)

- Aqueous Phase: mRNA in 50mM Citrate Buffer, pH 4.0. Pre-heat to 37°C.

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- Organic Phase: Lipid Mix (Ionizable:DHPC:Chol:PEG) in Ethanol. Maintain at 60°C.
- Mixing: Use a staggered herringbone mixer (e.g., NanoAssemblr) or T-junction.
- Flow Rate Ratio: 3:1 (Aqueous:Organic).
- Total Flow Rate: 12 mL/min (optimized for Reynolds number > 150 to ensure rapid mixing before lipid crystallization).

Step 3: Rapid Cooling (Quenching)

- Immediately upon exit from the microfluidic chip, dilute the LNP solution 2x with cold PBS (4°C).
- Causality: This "thermal quench" locks the DHPC into the LNP shell in a disordered state before it can crystallize into large, separate domains. If cooled slowly, DHPC will phase-separate, ejecting the mRNA.

Step 4: Buffer Exchange & TFF

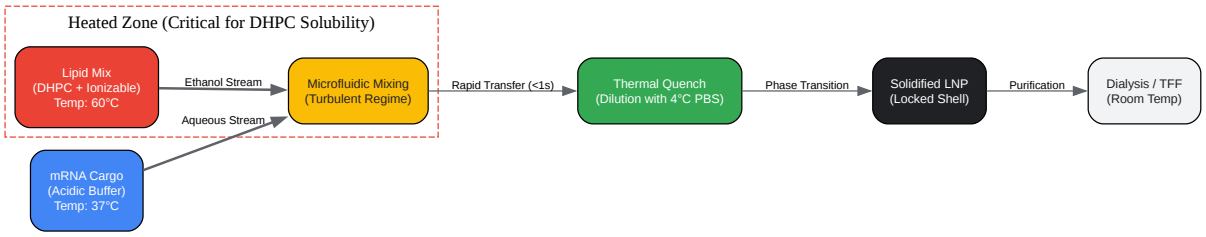
- Perform Tangential Flow Filtration (TFF) using a 100 kDa cutoff membrane.
- Exchange into neutral buffer (PBS/Sucrose pH 7.4).
- Note: Perform TFF at room temperature (20-25°C). Do not refrigerate during TFF, as the membrane rigidity of DHPC at 4°C can cause shear-induced aggregation during filtration.

Visualization: Manufacturing Logic & Mechanism

Hot-Start Formulation Workflow

The following diagram illustrates the temperature-critical pathway required for processing high-ether lipids.

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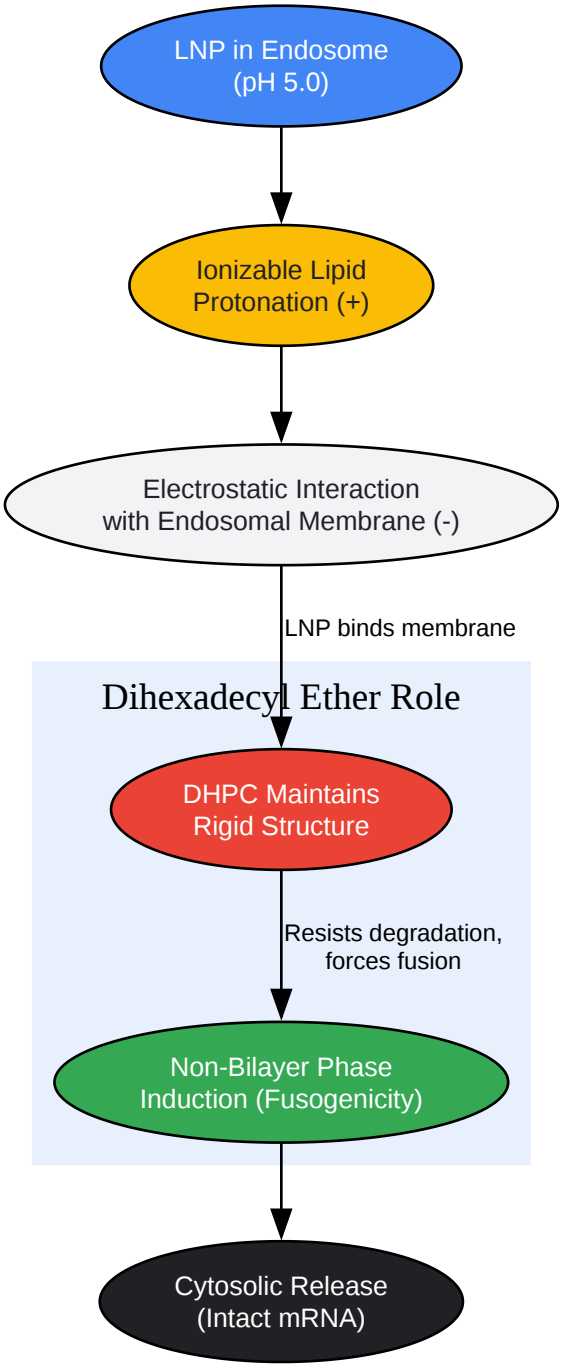
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Caption: Thermal processing workflow for **Dihexadecyl Ether** LNPs. The "Heated Zone" prevents premature crystallization of the structural lipid.

Mechanism of Action: Endosomal Escape

Ether lipids facilitate escape not by hydrolysis, but by fusogenic rigidity.

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Caption: Mechanistic pathway where DHPC rigidity forces membrane fusion rather than LNP disassembly within the endosome.

Characterization & Quality Control

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To validate the integration of **Dihexadecyl ether**, specific assays are required to distinguish it from standard ester-lipids.

Assay	Purpose	Expected Result for DHPC-LNP
Differential Scanning Calorimetry (DSC)	Confirm Phase Transition	Distinct peak at ~48-52°C (Interdigitated melt). Standard DSPC peaks at ~55°C but is broader.
31P-NMR	Verify Lipid Environment	Broad signal indicating restricted motion (rigid shell).
Stress Testing (pH)	Assess Chemical Stability	Incubate at pH 4.0 for 7 days. Result: >95% Lipid recovery (No Lysolipids formed).
Cryo-TEM	Morphology	"Bleb-free" spherical particles with a thick, electron-dense rim (due to tight ether packing).

Self-Validating Stability Protocol

To prove the superiority of the ether formulation:

- Prepare: Batch A (DSPC-LNP) and Batch B (DHPC-LNP).
- Stress: Incubate both at 37°C in 50% Mouse Serum for 24 hours.
- Measure: Free fatty acid release (using a colorimetric FFA kit).
  - Batch A: High FFA (due to esterase activity).
  - Batch B:Near-zero FFA (validates ether bond stability).

References

- Effects of Ether vs.

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- Source: Biophysical Journal / PubMed Central
- Context: Defines the interdigitated phase ( ) and lower permeability of DHPC compared to DSPC.
- URL:[Link]

- Ether Lipids in LNP Stability (General Principles)
  - Source: Journal of Lipid Research[2][3]
  - Context: Discusses the hydrolytic stability of the ether bond ( ) against phospholipases.
  - URL:[Link] (General reference for Lipid Class properties)
- Diphytanoyl Phospholipids (Ether Analogs)
  - Source: ResearchG
  - Context: Characterizes the molecular area and packing density of ether-linked lipids, confirming tighter packing.
  - URL:[Link]
- Structural and functional roles of ether lipids
  - Source: Protein & Cell / NIH
  - Context: Detailed review of how ether lipids affect membrane dynamics and signaling, relevant for LNP-cell interactions.
  - URL:[Link]

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- 2. 1,3-Diethoxy-2-propanol | High-Purity Reagent | RUO [benchchem.com]
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